

Application Note and Protocol: Synthesis of 3,4-Dichlorobenzophenone

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Compound of Interest

Compound Name: 3,4-Dichlorobenzophenone

Cat. No.: B123610

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Introduction

3,4-Dichlorobenzophenone is a substituted aromatic ketone that serves as a valuable intermediate in the synthesis of pharmaceuticals and other fine chemicals. Its structure, featuring a dichlorinated phenyl ring and a benzoyl group, makes it a versatile building block for more complex molecules. This application note provides a detailed experimental protocol for the synthesis of **3,4-Dichlorobenzophenone** via a Friedel-Crafts acylation reaction. The described method is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

The synthesis involves the reaction of 1,2-dichlorobenzene with benzoyl chloride in the presence of a Lewis acid catalyst, anhydrous aluminum chloride. The electrophilic acylium ion, generated in situ from benzoyl chloride and aluminum chloride, attacks the electron-rich 1,2-dichlorobenzene ring to form the desired ketone.

Materials and Reagents

The following table summarizes the key reagents and their relevant properties for this protocol.

Reagent/Material	Chemical Formula	Molar Mass (g/mol)	CAS Number	Key Hazards
1,2-Dichlorobenzene	C ₆ H ₄ Cl ₂	147.00	95-50-1	Harmful if swallowed, Skin/eye irritant, Toxic to aquatic life[1][2]
Benzoyl Chloride	C ₇ H ₅ ClO	140.57	98-88-4	Corrosive, Lachrymator, Harmful if swallowed/inhaled/in contact with skin[3][4][5][6]
Anhydrous Aluminum Chloride	AlCl ₃	133.34	7446-70-0	Causes severe skin burns and eye damage, Reacts violently with water[7][8][9][10]
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	75-09-2	Skin/eye irritant, Suspected carcinogen
Hydrochloric Acid (conc.)	HCl	36.46	7647-01-0	Corrosive, Causes severe skin burns and eye damage
Saturated Sodium Bicarbonate	NaHCO ₃	84.01	144-55-8	Not classified as hazardous
Anhydrous Magnesium Sulfate	MgSO ₄	120.37	7487-88-9	Not classified as hazardous

Ethanol	C ₂ H ₅ OH	46.07	64-17-5	Flammable liquid and vapor
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Experimental Protocol

This protocol outlines the synthesis of **3,4-Dichlorobenzophenone** via Friedel-Crafts acylation.

1. Reaction Setup:

- Assemble a 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser.
- Fit the top of the reflux condenser with a gas outlet connected to a gas trap (e.g., a bubbler containing a dilute sodium hydroxide solution) to neutralize the evolved hydrogen chloride gas.
- Ensure all glassware is thoroughly dried in an oven and assembled while hot under a stream of dry nitrogen or argon to maintain anhydrous conditions.

2. Reagent Preparation:

- In the three-necked flask, add anhydrous aluminum chloride (14.7 g, 0.11 mol).
- Add 50 mL of anhydrous dichloromethane (DCM) to the flask.
- In the dropping funnel, prepare a solution of 1,2-dichlorobenzene (14.7 g, 0.10 mol) and benzoyl chloride (14.1 g, 0.10 mol) in 30 mL of anhydrous DCM.

3. Reaction Execution:

- Cool the suspension of aluminum chloride in DCM to 0-5 °C using an ice-water bath.
- While stirring vigorously, add the solution from the dropping funnel to the cooled AlCl₃ suspension dropwise over a period of 30-45 minutes. Maintain the internal temperature below 10 °C during the addition.

- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Continue stirring the reaction mixture at room temperature for an additional 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

4. Work-up and Isolation:

- Upon completion, cool the reaction mixture again in an ice-water bath.
- Carefully and slowly pour the reaction mixture into a beaker containing 100 g of crushed ice and 30 mL of concentrated hydrochloric acid. This should be done in a fume hood as large quantities of HCl gas will be evolved.
- Stir the resulting mixture until all the solids have dissolved.
- Transfer the mixture to a 500 mL separatory funnel.
- Separate the organic layer (bottom layer).
- Extract the aqueous layer with two 30 mL portions of DCM.
- Combine all the organic layers.

5. Purification:

- Wash the combined organic layers sequentially with 50 mL of 2 M HCl, 50 mL of water, 50 mL of saturated sodium bicarbonate solution, and finally with 50 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent (DCM) using a rotary evaporator.
- The crude product obtained is a solid. Recrystallize the crude solid from ethanol to yield pure **3,4-Dichlorobenzophenone** as light brown or off-white crystals.

Characterization Data

The synthesized **3,4-Dichlorobenzophenone** can be characterized by its physical and spectroscopic properties.

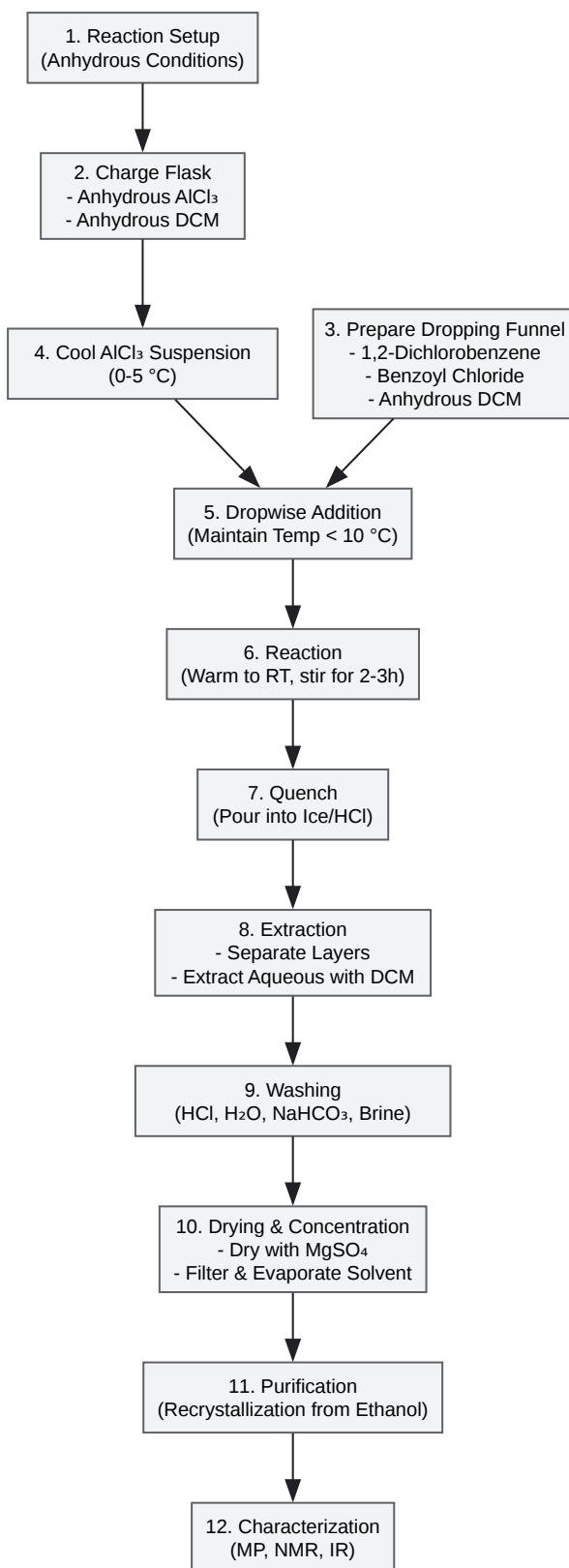
Property	Value	Reference
Appearance	Light brown to pink-grey crystalline powder	[11]
Melting Point	100-103 °C	[11]
Molecular Formula	C ₁₃ H ₈ Cl ₂ O	[12]
Molar Mass	251.11 g/mol	[12]
¹ H NMR (CDCl ₃)	δ (ppm): 7.85-7.75 (m, 3H), 7.65-7.45 (m, 5H)	[12]
¹³ C NMR (CDCl ₃)	δ (ppm): 194.8, 137.9, 137.2, 133.1, 132.8, 131.5, 130.3, 130.1, 129.2, 128.7	[12]
IR (KBr)	ν (cm ⁻¹): ~1660 (C=O stretch), ~1590, 1470, 1450 (C=C aromatic stretch), ~1280 (C- CO-C stretch), ~820, 710 (C-H bend)	[12]

Safety Precautions

- All manipulations should be carried out in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn at all times.
- Anhydrous aluminum chloride is highly corrosive and reacts violently with water, releasing heat and HCl gas. Handle with extreme care in a dry environment.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Benzoyl chloride is corrosive, a lachrymator, and harmful. Avoid inhalation of vapors and contact with skin and eyes.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- 1,2-Dichlorobenzene is harmful and an irritant. Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Dichloromethane (DCM) is a volatile solvent and a suspected carcinogen. Minimize exposure through inhalation and skin contact.
- The quenching of the reaction with ice/HCl is highly exothermic and releases large amounts of HCl gas. Perform this step slowly and with adequate cooling and ventilation.

Experimental Workflow



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Caption: Workflow for the synthesis of **3,4-Dichlorobenzophenone**.

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